

# A Technical Guide to the Isotopic Data of Cerium-141

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthetic radioisotope **Cerium-141** (<sup>141</sup>Ce), focusing on its nuclear properties, production, and relevant experimental methodologies. It is intended to serve as a technical resource for professionals in research and drug development who may utilize <sup>141</sup>Ce in their work.

## **Natural Abundance and Origin**

**Cerium-141** is a synthetic radioisotope, meaning it is not found in nature.[1][2] Therefore, its natural abundance is zero. Naturally occurring cerium is composed of four stable isotopes: <sup>136</sup>Ce, <sup>138</sup>Ce, <sup>140</sup>Ce, and <sup>142</sup>Ce.[2][3] In contrast, <sup>141</sup>Ce is produced artificially in nuclear reactors or through charged-particle bombardment.[1][4] It is also a known fission product of uranium.[5]

## **Isotopic and Decay Data**

**Cerium-141** is characterized by its beta decay, relatively short half-life, and emission of a characteristic gamma-ray, making it a subject of interest for therapeutic and diagnostic applications.[4][6] The key isotopic and decay properties are summarized below.



Property	Value
Half-Life	32.505 days[3]
Decay Mode	Beta (β <sup>-</sup> ) Decay[7]
Daughter Isotope	Praseodymium-141 (141Pr) (100%)
Beta Decay Energy (Q-value)	0.581 MeV[7][8]
Mean Electron Energy	0.17103 MeV
Primary Gamma-Ray Energy	0.145 MeV (48% intensity)[4]
Atomic Mass	140.9082711 u[7][8]
Spin and Parity	7/2-[1][7]

## **Production Methodologies**

The primary method for producing **Cerium-141** is through the neutron activation of the stable isotope Cerium-140.[4][9] This process involves irradiating a target material containing <sup>140</sup>Ce with thermal neutrons in a nuclear reactor.

Experimental Protocol: Neutron Activation of Cerium-140

- Target Preparation: High-purity Cerium(IV) oxide (CeO<sub>2</sub>), also known as ceria, is typically used as the target material.[4] The powder may be encapsulated in a suitable container, such as high-purity quartz, to withstand reactor conditions.
- Irradiation: The encapsulated target is placed in a nuclear reactor and exposed to a high flux of thermal neutrons. The <sup>140</sup>Ce nuclei absorb neutrons via the (n,γ) reaction to become <sup>141</sup>Ce.
  - Nuclear Reaction: ¹⁴⁰Ce + n → ¹⁴¹Ce + y
- Post-Irradiation Processing: After irradiation, the target is allowed to "cool" for a period to let short-lived isotopes decay. Depending on the required purity, chemical separation may be performed to isolate the <sup>141</sup>Ce from any remaining <sup>140</sup>Ce and other activation products.

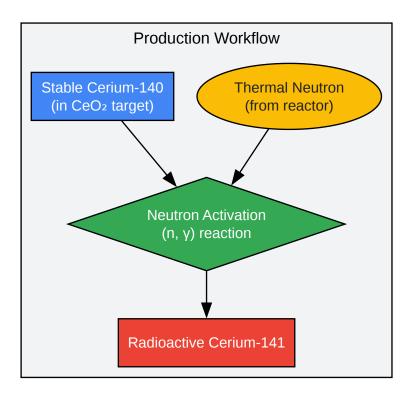


• Activity Measurement: The activity of the produced <sup>141</sup>Ce is determined using gamma-ray spectroscopy. The characteristic 145.4 keV photopeak of <sup>141</sup>Ce is measured to quantify the amount of the radioisotope produced.[4]

Other production routes that have been explored, primarily for academic purposes, include deuteron bombardment of <sup>140</sup>Ce and neutron-induced reactions on <sup>142</sup>Ce.[1]

## **Logical and Experimental Workflows**

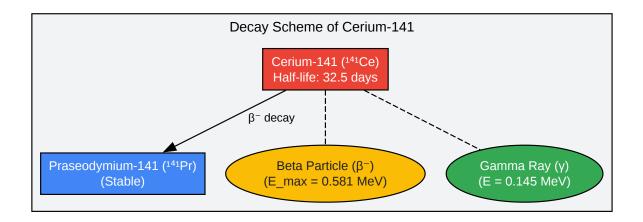
The production and subsequent decay of **Cerium-141** can be visualized through logical diagrams.



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Caption: Workflow for the production of **Cerium-141**.





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Caption: Simplified decay scheme of Cerium-141.

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